An In-depth Technical Guide to Methyl 2-(2-aminoethyl)benzoate

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Compound of Interest

Compound Name:	*Methyl 2-(2-aminoethyl)benzoate*
CAS No.:	*771581-77-2*
Cat. No.:	*B1589068*

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Authored by: [Your Name/Gemini], Senior Application Scientist

Introduction

Methyl 2-(2-aminoethyl)benzoate is a fascinating organic molecule that holds significant potential within the realms of pharmaceutical research and drug development. As a bifunctional compound, featuring both a primary amine and a methyl ester attached to a benzene ring in an ortho substitution pattern, it presents a versatile scaffold for the synthesis of a wide array of more complex chemical entities. This guide aims to provide a comprehensive overview of its physicochemical properties, potential synthetic routes, and prospective applications, serving as a valuable resource for scientists engaged in medicinal chemistry and materials science. While experimental data for this specific molecule is not extensively available in public literature, this guide will leverage data from closely related compounds and predictive models to offer a thorough and insightful analysis.

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Chemical Identity and Structure

At its core, the structure of **Methyl 2-(2-aminoethyl)benzoate** is characterized by a benzene ring substituted with a methyl carboxylate group and an aminoethyl group at the 1 and 2 positions, respectively. This arrangement imparts a unique electronic and steric environment that influences its reactivity and potential biological interactions.

- IUPAC Name: **Methyl 2-(2-aminoethyl)benzoate**
- Molecular Formula: $C_{10}H_{13}NO_2$[1]
- Molecular Weight: 179.22 g/mol
- CAS Number: 771581-77-2

Below is a 2D representation of the molecular structure:

Physicochemical Properties: A Blend of Experimental Data from Analogs and In-Silico Predictions

A thorough understanding of a compound's physicochemical properties is paramount in drug development, influencing everything from its formulation to its pharmacokinetic profile. Due to the limited availability of direct experimental data for **Methyl 2-(2-aminoethyl)benzoate**, the following table includes values for the closely related compound, methyl 2-aminobenzoate, as a comparative reference, alongside predicted values for the target molecule where available. It is crucial to note that these are estimations and should be confirmed by experimental analysis.

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Property	Value (Methyl 2-(2-aminoethyl)benzoate - Predicted)	Value (Methyl 2-aminobenzoate - Experimental)	Significance in Drug Development
Melting Point	Not available	24 °C[2]	Affects solubility, dissolution rate, and formulation of solid dosage forms.
Boiling Point	Not available	256 °C[2]	Important for purification by distillation and assessing volatility.
Water Solubility	Predicted to be sparingly soluble	Slightly soluble in water[3]	Crucial for bioavailability; poor solubility can hinder absorption.
pKa (of the amine)	Predicted to be around 9-10	Not available	Influences the degree of ionization at physiological pH, affecting solubility, permeability, and receptor binding.
LogP	Predicted to be in the range of 1.5 - 2.5	Not available	A measure of lipophilicity, which impacts membrane permeability and absorption.

Expert Insights: The ortho-positioning of the aminoethyl and methyl ester groups is likely to introduce intramolecular hydrogen bonding between the amine and the carbonyl oxygen. This interaction can influence the compound's conformation, melting point, and basicity of the amine compared to its meta and para isomers. The predicted LogP suggests a moderate lipophilicity, which is often a desirable trait for drug candidates, allowing for a balance between aqueous solubility and membrane permeability.

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Spectroscopic Characterization: Unveiling the Molecular Fingerprint

Spectroscopic analysis is indispensable for confirming the identity and purity of a synthesized compound. While experimental spectra for **Methyl 2-(2-aminoethyl)benzoate** are not readily available, we can predict the key features based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the different types of protons in the molecule. The aromatic protons will likely appear as a complex multiplet in the range of 7.0-8.0 ppm. The methylene protons of the ethyl group will present as two triplets, one for the CH_2 adjacent to the aromatic ring and another for the CH_2 attached to the amine. The methyl protons of the ester group will be a sharp singlet around 3.8-4.0 ppm, and the amine protons will appear as a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will display ten distinct signals. The carbonyl carbon of the ester will be the most downfield signal, typically above 165 ppm. The aromatic carbons will resonate in the 120-150 ppm region. The methyl carbon of the ester will be around 50-55 ppm, and the two methylene carbons will have distinct shifts.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by several key absorption bands:

- N-H stretch: A medium to weak band (or a pair of bands for the primary amine) in the region of 3300-3500 cm^{-1}.

- C=O stretch: A strong, sharp absorption band around 1700-1720 cm^{-1} characteristic of the ester carbonyl group.

- C-O stretch: A strong band in the 1200-1300 cm^{-1} region.

- Aromatic C=C stretches: Medium to weak bands in the 1450-1600 cm^{-1} region.

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- Aromatic C-H bends: Strong bands in the 690-900 cm^{-1} region, indicative of the substitution pattern on the benzene ring.

Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the molecular ion peak $[M]^+$ would be expected at m/z = 179. Common fragmentation patterns would likely involve the loss of the methoxy group ($-OCH_3$) to give a fragment at m/z = 148, or cleavage of the ethylamino side chain.

Synthesis Strategies: A Proposed Pathway

While a specific, documented synthesis for **Methyl 2-(2-aminoethyl)benzoate** is not readily found in the literature, a plausible synthetic route can be devised based on established organic chemistry reactions. One such approach could start from methyl 2-bromobenzoate.



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Caption: Proposed synthetic workflow for **Methyl 2-(2-aminoethyl)benzoate**.

Step-by-Step Methodology:

- Heck Reaction: Methyl 2-bromobenzoate can be coupled with N-vinylphthalimide in the presence of a palladium catalyst (e.g., $Pd(OAc)_2$) and a base (e.g., triethylamine). This reaction would form the carbon-carbon bond, yielding methyl 2-(2-phthalimidoethenyl)benzoate.

- Reduction: The double bond in the ethenyl group can be selectively reduced to a single bond via catalytic hydrogenation (e.g., H_2 gas with a Pd/C catalyst).

- Deprotection (Hydrazinolysis): The phthalimide protecting group on the amine can be removed by treatment with hydrazine (N_2H_4) in a suitable solvent like ethanol. This will liberate the primary amine, yielding the final product, **Methyl 2-(2-aminoethyl)benzoate**.

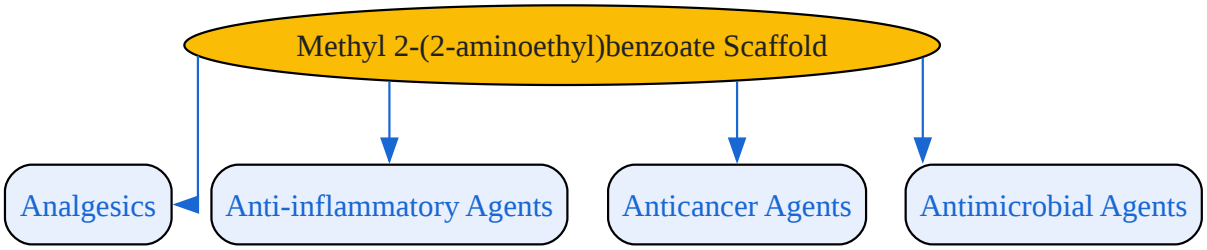
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Self-Validating System: Each step of this proposed synthesis can be monitored by thin-layer chromatography (TLC) to track the consumption of starting materials and the formation of the product. The identity and purity of the intermediates and the final product should be rigorously confirmed by the spectroscopic methods detailed above (NMR, IR, and MS).

Potential Applications in Drug Discovery and Development

The structural motifs present in **Methyl 2-(2-aminoethyl)benzoate** suggest its potential as a valuable building block in medicinal chemistry. The primary amine offers a reactive handle for the introduction of various functionalities through reactions such as acylation, alkylation, and reductive amination. The methyl ester can be hydrolyzed to the corresponding carboxylic acid, providing another point for modification, or can participate in reactions at the carbonyl group.

Derivatives of aminoethylbenzoates have been explored for a range of pharmacological activities. For instance, the isomeric Methyl 4-(2-aminoethyl)benzoate hydrochloride is a known intermediate in the synthesis of analgesics and anti-inflammatory agents[4]. This suggests that derivatives of the ortho-isomer could also exhibit interesting biological properties.



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Caption: Potential therapeutic areas for derivatives of **Methyl 2-(2-aminoethyl)benzoate**.

Expert Insights: The ortho-substitution pattern may lead to compounds with unique pharmacological profiles due to the specific spatial arrangement of the functional groups, which could facilitate binding to particular biological targets. The exploration of derivatives of **Methyl 2-(2-aminoethyl)benzoate** in screening libraries for various disease targets, including but not limited to kinases, proteases, and GPCRs, could be a fruitful avenue of research.

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Conclusion

Methyl 2-(2-aminoethyl)benzoate is a molecule with considerable untapped potential. While a comprehensive experimental characterization is still needed, this guide has provided a detailed overview based on available data for related compounds and theoretical predictions. Its versatile structure makes it an attractive starting material for the synthesis of novel compounds with potential therapeutic applications. It is our hope that this technical guide will inspire further research into this promising chemical entity and accelerate its application in the fields of drug discovery and materials science.

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